

Technical Support Center: Neuronostatin-13 (Human) Peptide

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Compound of Interest

Compound Name: Neuronostatin-13 (human)

Cat. No.: B612599

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Neuronostatin-13 (human)** peptide.

Frequently Asked Questions (FAQs)

Q1: What is **Neuronostatin-13 (human)** and what are its primary functions?

Neuronostatin-13 is a 13-amino acid peptide hormone derived from the same gene as somatostatin.[1][2][3] It plays a significant role in regulating various physiological processes, including hormonal and cardiac functions.[1] Research indicates its involvement in glucose homeostasis, where it can enhance glucagon release and inhibit insulin secretion.[2] Additionally, it has been shown to have effects on the cardiovascular system, such as influencing blood pressure and heart rate.[4][5]

Q2: What is the receptor for Neuronostatin-13 and its signaling pathway?

Neuronostatin-13 is believed to exert its effects through the orphan G protein-coupled receptor (GPCR), GPR107.[2][5][6][7] Upon binding to GPR107, Neuronostatin-13 can initiate a signaling cascade that often involves a Protein Kinase A (PKA)-dependent mechanism.[2][6] Interestingly, in some cell types like pancreatic α -cells, this PKA activation can occur independently of cyclic AMP (cAMP).[6][7] The signaling pathway can also involve other molecules such as NF- κ B.[6]

Q3: How should I store the lyophilized Neuronostatin-13 peptide?

For long-term storage, the lyophilized Neuronostatin-13 powder should be kept in a tightly sealed container, protected from moisture, at -80°C for up to two years or at -20°C for up to one year.^[1] It is crucial to prevent moisture contamination as it can significantly reduce the peptide's stability.^[8]

Q4: How should I store the reconstituted Neuronostatin-13 solution?

Once reconstituted, the peptide solution should be aliquoted to avoid repeated freeze-thaw cycles, which can degrade the peptide.^[1] These aliquots should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.^[1]

Troubleshooting Guide

Issue: The Neuronostatin-13 peptide is not dissolving.

- Solution 1: Choose the appropriate solvent. **Neuronostatin-13 (human)** is soluble in sterile water.^{[1][9][10]}
- Solution 2: Use sonication. If the peptide does not readily dissolve, brief ultrasonication can aid in solubilization.^[1] It is recommended to sonicate the solution in an ice bath to prevent heating and potential degradation of the peptide.
- Solution 3: Check the concentration. High concentrations of the peptide may be more difficult to dissolve. Refer to the solubility data table below for guidance.
- Solution 4: Gentle mixing. After adding the solvent, gentle vortexing or inverting the tube several times can help dissolve the peptide.^{[11][12]} Avoid vigorous shaking, as this can cause the peptide to aggregate.^[12]

Issue: I am observing inconsistent results in my experiments.

- Solution 1: Proper storage and handling. Ensure that the lyophilized peptide and reconstituted solutions are stored at the recommended temperatures and protected from moisture.^{[1][8]} Before opening, allow the vial to equilibrate to room temperature to prevent condensation.^[8]

- Solution 2: Avoid repeated freeze-thaw cycles. Use aliquots of the stock solution to prevent degradation that can occur with multiple freeze-thaw cycles.[\[1\]](#)
- Solution 3: Prepare fresh solutions. For in-vivo studies, it is recommended to prepare fresh solutions and use them promptly.[\[1\]](#) The stability of peptide solutions is limited, especially for those containing certain amino acids.[\[8\]](#)
- Solution 4: Filter sterilize the solution. If using a water-based stock solution for cell culture, it is advisable to filter sterilize it through a 0.22 µm filter before use.[\[1\]](#)

Quantitative Data Summary

The solubility of **Neuronostatin-13 (human)** in aqueous solutions is a critical factor for successful experimentation. The table below summarizes the available quantitative data.

Solvent	Concentration	Method	Reference
H ₂ O	25 mg/mL (17.66 mM)	Requires ultrasonic treatment	[1]
H ₂ O	100 mg/mL (70.64 mM)	Requires ultrasonic treatment	[1]
PBS	100 mg/mL (70.64 mM)	Requires ultrasonic treatment	[13]

Experimental Protocols

Protocol for Reconstitution of Neuronostatin-13 (Human)

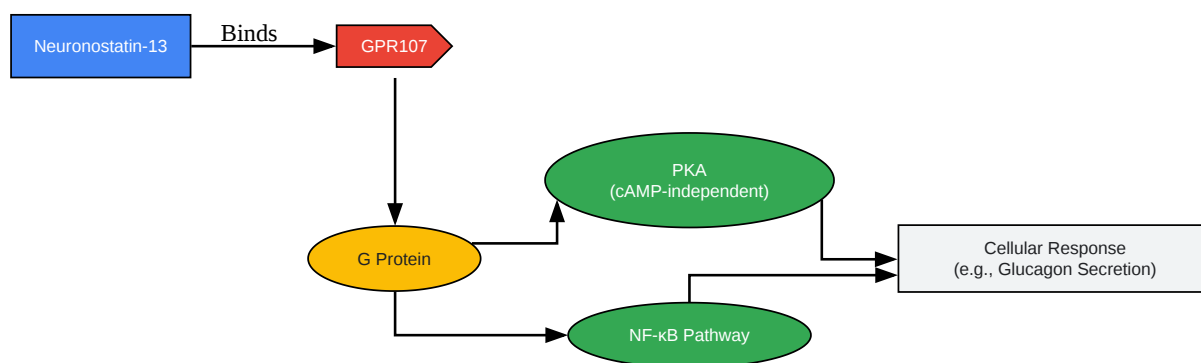
This protocol outlines the steps for reconstituting lyophilized Neuronostatin-13 peptide to create a stock solution.

- Equilibrate the Vial: Before opening, allow the vial of lyophilized peptide to warm to room temperature for at least 15-20 minutes.[\[8\]](#)[\[11\]](#) This prevents moisture from condensing inside the vial, which can compromise the peptide's stability.
- Centrifuge: Briefly centrifuge the vial to ensure that all the lyophilized powder is at the bottom.

- **Prepare the Solvent:** Use sterile, high-purity water (e.g., Milli-Q or equivalent).
- **Add Solvent:** Carefully add the appropriate volume of sterile water to the vial to achieve the desired concentration. Refer to the solubility table for guidance.
- **Dissolve the Peptide:** Gently vortex or invert the tube several times to dissolve the peptide. [\[11\]](#)[\[12\]](#) Avoid vigorous shaking.
- **Use Sonication if Necessary:** If the peptide does not fully dissolve, place the vial in an ultrasonic water bath for short intervals until the solution is clear.[\[1\]](#) Keep the water bath cool to prevent peptide degradation.
- **Aliquot and Store:** Once the peptide is completely dissolved, aliquot the solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[\[1\]](#)

Visualizations

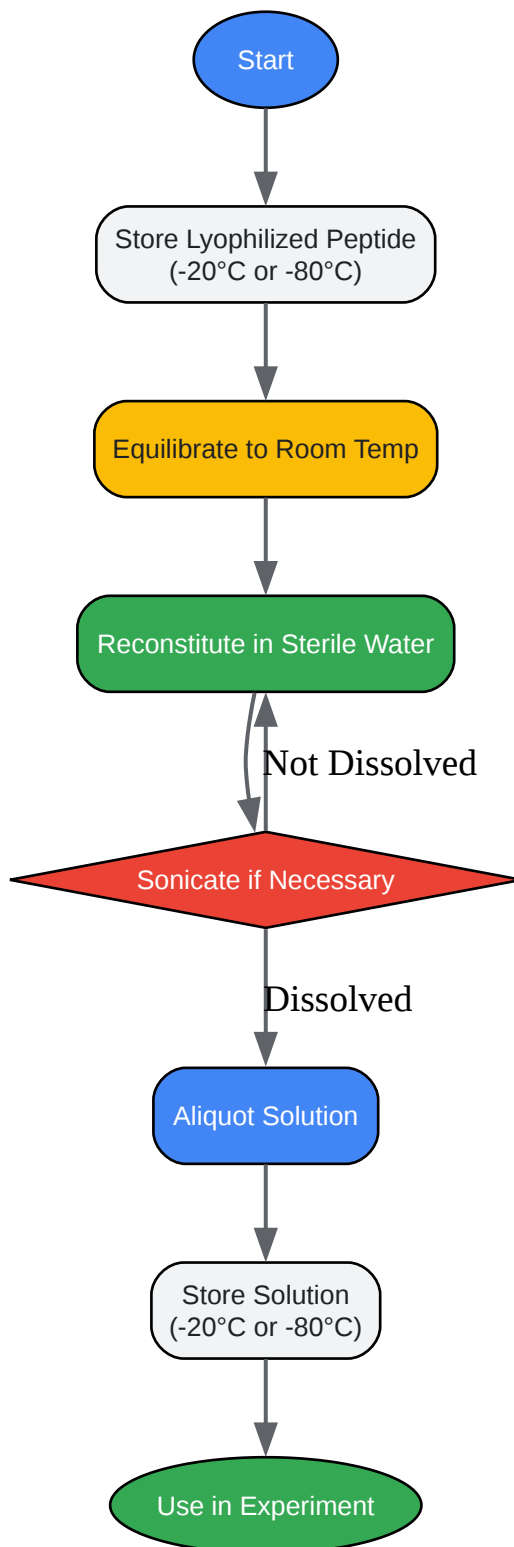
Neuronostatin-13 Signaling Pathway



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Caption: Signaling pathway of Neuronostatin-13 via the GPR107 receptor.

Experimental Workflow for Peptide Handling and Reconstitution



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Caption: Recommended workflow for handling and reconstituting Neuronostatin-13.

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